

Technical Guide: (Chloromethyl)isopropoxydimethylsilane (CAS 18171-11-4)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name:

Chloromethyldimethylisopropoxysilane

Cat. No.:

B098121

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the properties, synthesis, and applications of (Chloromethyl)isopropoxydimethylsilane, CAS number 18171-11-4. The information is intended for professionals in research and development, particularly in the fields of organic synthesis, materials science, and drug discovery.

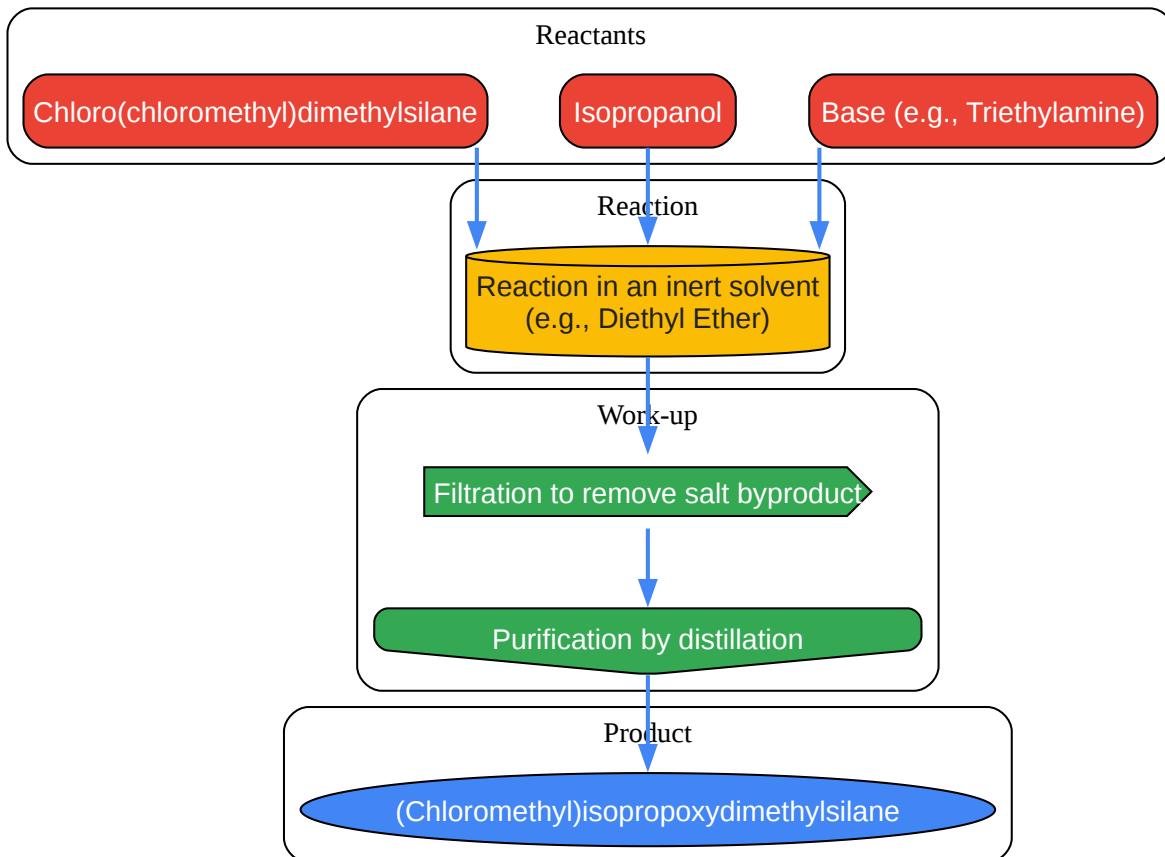
Chemical and Physical Properties

(Chloromethyl)isopropoxydimethylsilane is a functionalized organosilane that serves as a versatile reagent in various chemical transformations. Its key physical and chemical properties are summarized in the table below for easy reference.

Property	Value	Reference
CAS Number	18171-11-4	
Molecular Formula	C ₆ H ₁₅ ClOSi	[1]
Molecular Weight	166.72 g/mol	[1]
Appearance	Colorless and transparent liquid	
Boiling Point	64-66 °C at 54 mmHg	[2]
Density	0.926 g/mL at 25 °C	[2]
Refractive Index (n _{20/D})	1.415	[2]
Flash Point	83 °F (28.3 °C)	[3]
Synonyms	(Chloromethyl)dimethylisoprop oxysilane, (Isopropoxydimethylsilyl)methyl chloride	[1]

Synthesis and Experimental Workflow

The primary route for the synthesis of (Chloromethyl)isopropoxydimethylsilane involves the reaction of a chlorosilane precursor with isopropanol. A generalized experimental workflow is presented below.



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A generalized workflow for the synthesis of (Chloromethyl)isopropoxydimethylsilane.

A detailed experimental protocol for a similar compound, chloro(chloromethyl)dimethylsilane, involves the chlorination of chlorotrimethylsilane with sulfonyl chloride in the presence of a radical initiator like benzoyl peroxide. The reaction mixture is refluxed, and the product is then isolated by distillation. For the specific synthesis of (Chloromethyl)isopropoxydimethylsilane, a subsequent reaction with isopropanol in the presence of a base to scavenge the generated HCl is a plausible next step.

Key Applications and Experimental Protocols

(Chloromethyl)isopropoxydimethylsilane is primarily utilized as a precursor for the formation of a Grignard reagent, which then serves as a nucleophilic source of the "(isopropoxydimethylsilyl)methyl" group. This functionality is valuable in organic synthesis for the introduction of a silicon-containing moiety.

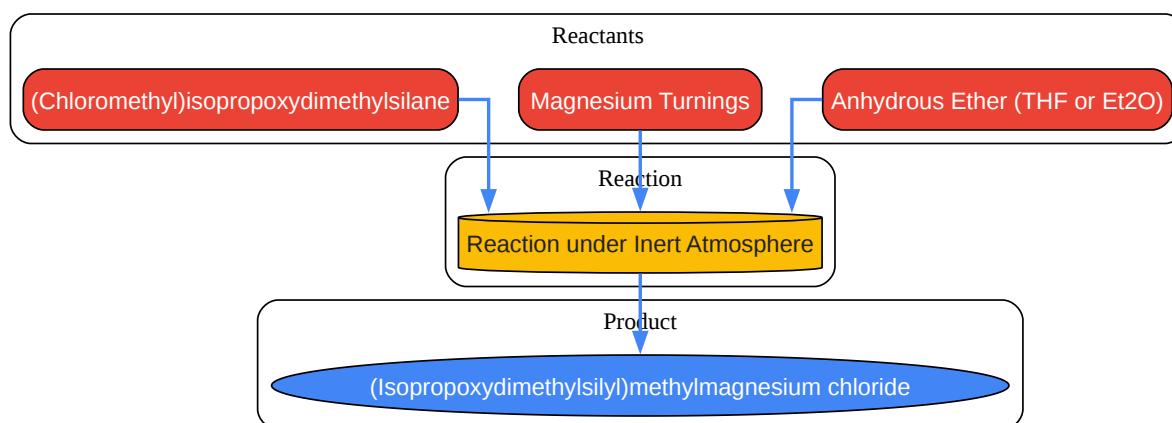
Formation of the Grignard Reagent

The reaction of (Chloromethyl)isopropoxydimethylsilane with magnesium metal in an anhydrous ether solvent, such as diethyl ether or tetrahydrofuran (THF), yields the corresponding Grignard reagent, (isopropoxydimethylsilyl)methylmagnesium chloride.

Experimental Protocol: Formation of (isopropoxydimethylsilyl)methylmagnesium chloride (General Procedure)

- **Apparatus:** A flame-dried, three-necked round-bottom flask equipped with a reflux condenser, a pressure-equalizing dropping funnel, a magnetic stirrer, and an inert gas (argon or nitrogen) inlet.
- **Reagents:**
 - (Chloromethyl)isopropoxydimethylsilane (1.0 equivalent)
 - Magnesium turnings (1.2 equivalents)
 - Anhydrous diethyl ether or THF
 - A small crystal of iodine (as an initiator)
- **Procedure:**
 - Place the magnesium turnings and the iodine crystal in the reaction flask under an inert atmosphere.
 - Add a small amount of the anhydrous solvent to cover the magnesium.

- Dissolve the (Chloromethyl)isopropoxydimethylsilane in the anhydrous solvent in the dropping funnel.
- Add a small portion of the silane solution to the magnesium suspension to initiate the reaction, which is indicated by the disappearance of the iodine color and gentle refluxing.
- Once initiated, add the remaining silane solution dropwise at a rate that maintains a gentle reflux.
- After the addition is complete, continue to stir the mixture at room temperature or with gentle heating for 1-2 hours to ensure complete formation of the Grignard reagent. The resulting solution of (isopropoxydimethylsilyl)methylmagnesium chloride is then ready for use in subsequent reactions.[4]



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Workflow for the formation of the Grignard reagent.

Reactions with Electrophiles

The generated Grignard reagent is a potent nucleophile and can react with a wide range of electrophiles, such as aldehydes, ketones, and esters, to form new carbon-carbon bonds.

Experimental Protocol: Reaction with an Aldehyde (General Procedure)

- Apparatus: Standard laboratory glassware for inert atmosphere reactions.
- Reagents:
 - Solution of (isopropoxydimethylsilyl)methylmagnesium chloride (from the previous step)
 - Aldehyde (1.0 equivalent)
 - Anhydrous diethyl ether or THF
 - Saturated aqueous ammonium chloride solution for quenching
- Procedure:
 - Cool the freshly prepared Grignard reagent solution to 0 °C in an ice bath.
 - Dissolve the aldehyde in anhydrous diethyl ether or THF and add it dropwise to the stirred Grignard solution.
 - After the addition is complete, allow the reaction mixture to warm to room temperature and stir for an additional 1-2 hours.
 - Quench the reaction by slowly adding saturated aqueous ammonium chloride solution.
 - Extract the aqueous layer with an organic solvent (e.g., diethyl ether).
 - Combine the organic layers, dry over an anhydrous drying agent (e.g., MgSO₄), filter, and concentrate under reduced pressure to yield the crude product, which can then be purified by chromatography.^[4]

Suppliers

(Chloromethyl)isopropoxydimethylsilane is commercially available from various chemical suppliers. Below is a list of some potential suppliers. It is recommended to contact them directly for current availability and pricing.

- Sigma-Aldrich (Merck)[5]
- Santa Cruz Biotechnology[1]
- BLD Pharm[6]
- HENAN NEW BLUE CHEMICAL CO.,LTD[3]
- Daken Chem
- Parchem
- Apollo Scientific
- Alfa Chemistry
- iChemical[7]
- ECHEMI
- Acmec Biochemical

Safety Information

(Chloromethyl)isopropoxydimethylsilane is a flammable liquid and should be handled with appropriate safety precautions in a well-ventilated fume hood. It is irritating to the eyes, respiratory system, and skin. Personal protective equipment, including safety goggles, gloves, and a lab coat, should be worn at all times. For detailed safety information, please refer to the Safety Data Sheet (SDS) provided by the supplier.

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- To cite this document: BenchChem. [Technical Guide: (Chloromethyl)isopropoxydimethylsilane (CAS 18171-11-4)]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b098121#cas-number-18171-11-4-properties-and-suppliers>]

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